

Application Notes and Protocols for SR0987

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Compound of Interest

Compound Name: SR0987

Cat. No.: B1681098

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Topic: **SR0987** Solubility in DMSO and Ethanol

Audience: Researchers, scientists, and drug development professionals.

Introduction

SR0987 is a synthetic agonist of the Retinoic acid receptor-related orphan receptor gamma t (RORyt), a key transcription factor in the differentiation of T helper 17 (Th17) cells.[1][2] As a RORyt agonist, **SR0987** has been shown to enhance protective immunity by increasing the expression of IL-17 and decreasing the expression of the immune checkpoint receptor PD-1 in T cells.[1][3] These characteristics make **SR0987** a compound of interest in cancer immunotherapy research.[1] Proper solubilization is the first critical step for accurate and reproducible in vitro and in vivo studies. This document provides detailed information on the solubility of **SR0987** in Dimethyl Sulfoxide (DMSO) and ethanol, along with protocols for solution preparation and handling.

Solubility Data

The solubility of **SR0987** in two common laboratory solvents is summarized below. This data is crucial for the preparation of stock solutions for use in various experimental settings.

Solvent	Molarity
DMSO	≤ 100 mM[4]
Ethanol	≤ 100 mM[4]

Note: While **SR0987** is soluble up to 100 mM in both DMSO and ethanol, it is important to note that DMSO is a powerful solvent capable of dissolving a wide range of polar and nonpolar compounds.[5][6] However, researchers should be aware that DMSO can have its own biological effects and may interfere with certain assays.[5][7]

Experimental Protocols

3.1. Preparation of a 10 mM Stock Solution of **SR0987**

This protocol describes the preparation of a 10 mM stock solution, a common concentration for initial in vitro experiments.

Materials:

- **SR0987** (M.Wt: 397.7 g/mol) [4]
- Anhydrous/molecular grade Dimethyl Sulfoxide (DMSO) or Ethanol
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated micropipettes
- Vortex mixer
- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses

Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **SR0987** to room temperature to prevent condensation of moisture.
- Weighing: Accurately weigh out 1 mg of **SR0987** powder into a sterile vial.
- Solvent Addition: To prepare a 10 mM stock solution, add 251.45 μ L of DMSO or ethanol to the vial containing 1 mg of **SR0987**.
 - Calculation: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molarity (mol/L)} * \text{Molecular Weight (g/mol)})$

- $\text{Volume } (\mu\text{L}) = (0.001 \text{ g} / (0.01 \text{ mol/L} * 397.7 \text{ g/mol})) * 1,000,000 \mu\text{L/L} = 251.45 \mu\text{L}$
- Dissolution: Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (37°C) can be used to aid dissolution if necessary.
- Storage: Store the stock solution at -20°C or -80°C for long-term storage. It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

3.2. Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the stock solution to prepare working concentrations for treating cells in culture.

Materials:

- 10 mM **SR0987** stock solution (in DMSO or ethanol)
- Appropriate sterile cell culture medium
- Sterile microcentrifuge tubes or plates
- Calibrated micropipettes

Procedure:

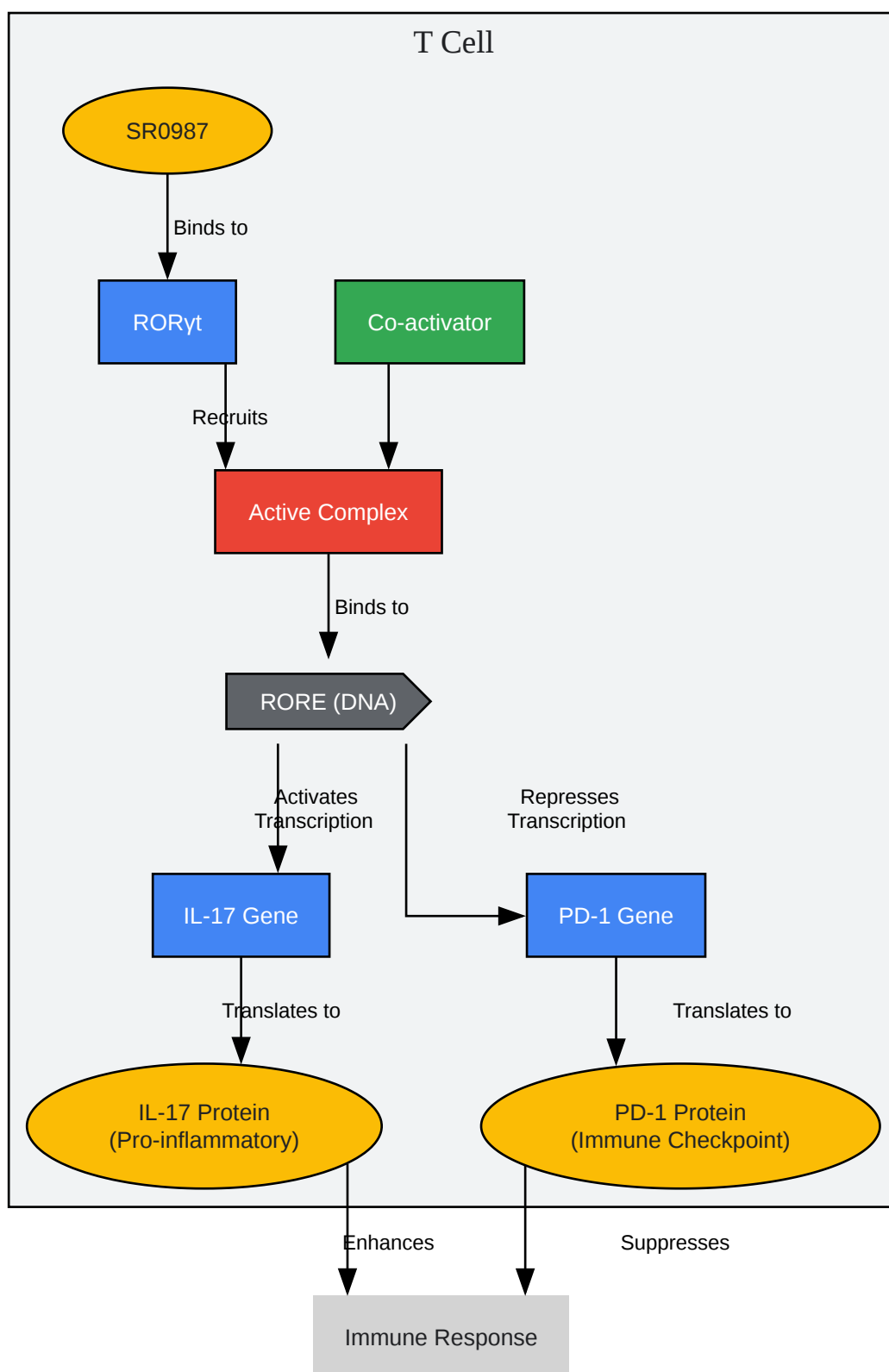
- Thawing: Thaw the 10 mM **SR0987** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations.
 - Important: The final concentration of the organic solvent (DMSO or ethanol) in the cell culture medium should be kept to a minimum, typically below 0.5%, as higher concentrations can be toxic to cells or induce off-target effects.[5]
 - Always prepare a vehicle control by adding the same final concentration of the solvent (e.g., 0.1% DMSO) to the cell culture medium without the compound.

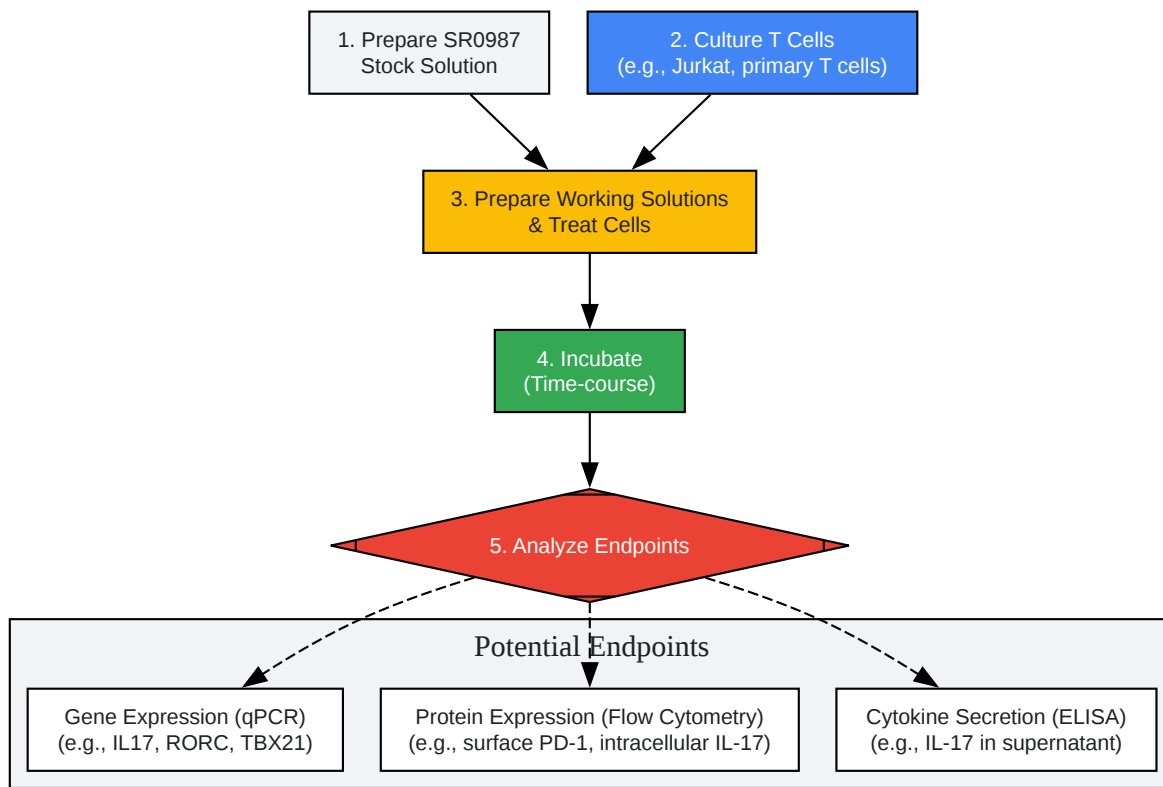
- Application: Add the final working solutions to your cell cultures and proceed with the experiment.

Signaling Pathways and Experimental Workflows

4.1. **SR0987** Mechanism of Action

SR0987 acts as an agonist for the nuclear receptor ROR γ t. Upon binding, it stabilizes the receptor in an active conformation, promoting the recruitment of coactivators. This complex then binds to ROR response elements (ROREs) on the DNA, leading to the transcription of target genes, notably IL-17.^{[2][8]} Concurrently, **SR0987** has been observed to decrease the expression of the immune checkpoint protein PD-1 on T cells, although the precise mechanism connecting ROR γ t agonism to PD-1 repression is still under investigation.^{[1][3]}





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